

# Essential Safety and Logistical Information for Handling Hydroxylamine-15N Hydrochloride

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## Compound of Interest

Compound Name: Hydroxylamine-15N hydrochloride

Cat. No.: B032924

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For researchers, scientists, and drug development professionals, the safe handling and disposal of specialized chemical reagents like **Hydroxylamine-15N hydrochloride** are paramount. This document provides immediate, procedural guidance for the operational use and disposal of this compound, ensuring laboratory safety and regulatory compliance.

## Chemical Profile and Hazards

**Hydroxylamine-15N hydrochloride** is the isotopically labeled form of hydroxylamine hydrochloride. While the nitrogen-15 isotope is primarily for tracking purposes in experimental settings, the chemical's hazardous properties remain consistent with the unlabeled compound. It is a potent skin and eye irritant, may cause an allergic skin reaction, is toxic if swallowed, and is suspected of causing cancer.<sup>[1][2]</sup> Furthermore, it can be corrosive to metals and may explode when heated.<sup>[1][2][3][4]</sup> The compound is also very toxic to aquatic life.<sup>[1][3][5]</sup>

## Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to ensure personal safety. The following table outlines the required PPE for handling **Hydroxylamine-15N hydrochloride**.

Body Part	Required PPE	Specifications and Remarks
Eyes/Face	Safety glasses with side shields and a face shield	Eye protection must be tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).[3]
Skin	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or chemical-resistant suit	Gloves must be inspected before use and disposed of after contamination.[3] A complete suit protecting against chemicals should be worn where there is a risk of significant exposure.[3]
Respiratory	NIOSH-approved respirator	A full-face particle respirator type N100 (US) or type P3 (EN 143) respirator cartridges are recommended as a backup to engineering controls.[3] If a respirator is the sole means of protection, a full-face supplied air respirator should be used. [3]

## Physical and Chemical Properties

Property	Value
Molecular Weight	70.48 g/mol [6]
Melting Point	155-157 °C
pH	3.2 (1% solution)[7]
Solubility	Soluble in water[8]

## Operational Plan: From Receipt to Use

A systematic approach to handling **Hydroxylamine-15N hydrochloride** is crucial for maintaining a safe laboratory environment.

### Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any signs of damage or leakage.
- **Storage Location:** Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and heavy metals.<sup>[8]</sup> The storage area should be a designated corrosives area.<sup>[1][8]</sup>
- **Container Integrity:** Keep the container tightly closed to prevent exposure to air and moisture, as the substance is sensitive to both.<sup>[1][3][8]</sup>
- **Labeling:** Ensure the container is clearly labeled with the chemical name and all relevant hazard warnings.

### Handling and Experimental Use

- **Controlled Environment:** All handling and weighing of the solid material should be conducted within a chemical fume hood to minimize inhalation exposure.<sup>[1][8]</sup>
- **Engineering Controls:** Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.<sup>[8]</sup>
- **Preventing Dust Formation:** Avoid the formation of dust and aerosols during handling.<sup>[1][3]</sup>
- **Personal Hygiene:** Wash hands thoroughly after handling the chemical, before breaks, and at the end of the workday.<sup>[3]</sup> Do not eat, drink, or smoke in areas where the chemical is handled.<sup>[1]</sup>

### Emergency Procedures

In the event of an accidental exposure or spill, immediate and appropriate action is critical.

Incident	First Aid / Spill Response
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[1] Seek immediate medical attention.[1][4]
Skin Contact	Immediately wash off with plenty of water for at least 15 minutes.[1] Remove contaminated clothing. Seek immediate medical attention.[1][4]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen.[1][7] Seek immediate medical attention.[1][7]
Ingestion	Do NOT induce vomiting.[1] Rinse mouth with water and call a physician or poison control center immediately.[1][3]
Spill	Evacuate personnel to a safe area.[3] Wear appropriate PPE, including respiratory protection.[3] Avoid dust formation.[1][3] Sweep up the spilled material and place it in a suitable, closed container for disposal.[1][3] Do not let the product enter drains.[1][3]

## Disposal Plan

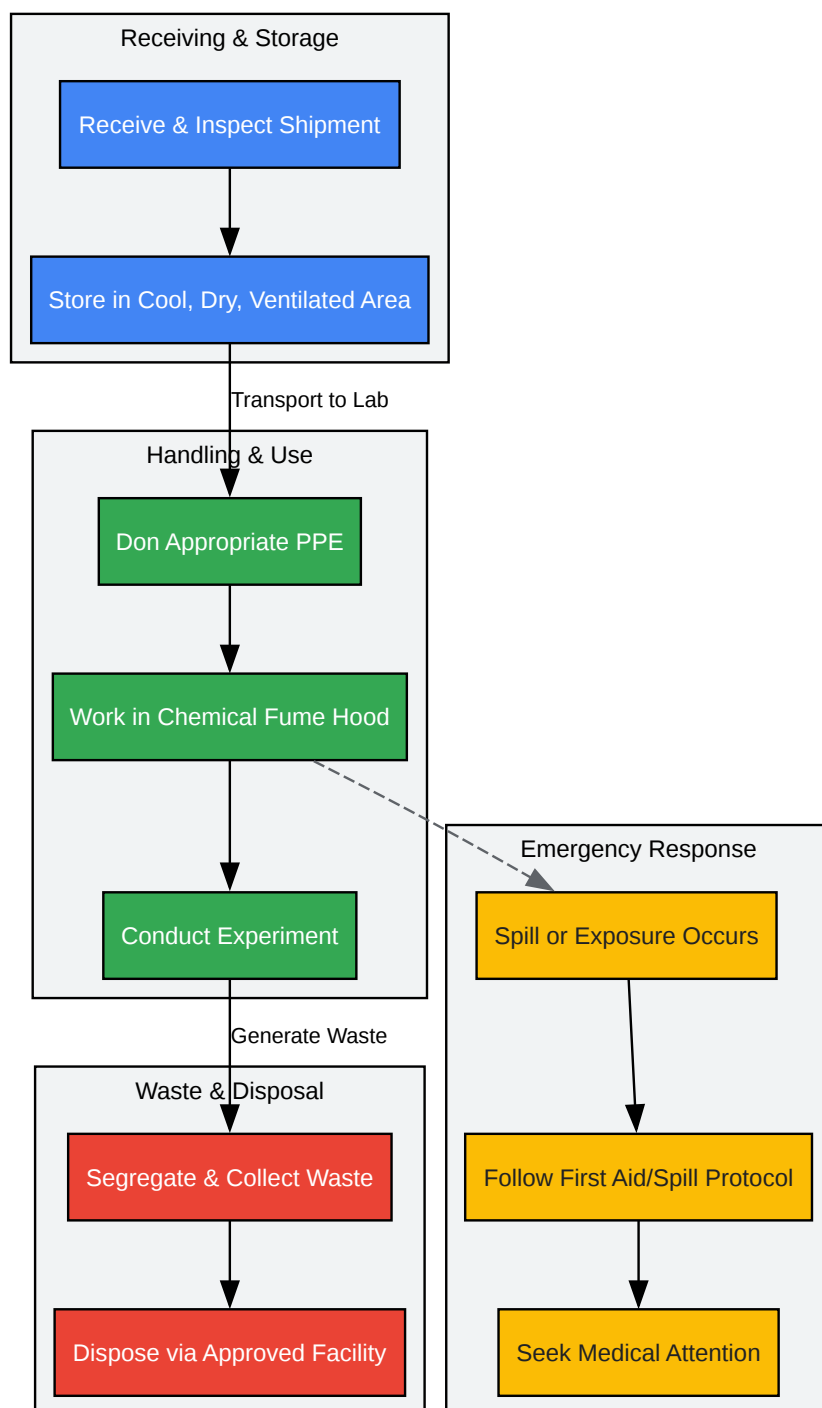
Proper disposal of **Hydroxylamine-15N hydrochloride** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- **Waste Collection:** Collect all waste material, including contaminated PPE and empty containers, in clearly labeled, sealed containers.
- **Waste Segregation:** Do not mix with other waste streams unless explicitly permitted.
- **Disposal Method:** Dispose of the chemical waste at an approved waste disposal plant.[3] The disposal must be in accordance with local, state, and federal regulations.

- Container Disposal: Empty containers may still retain hazardous residues and should be treated as hazardous waste.

## Experimental Workflow Diagram

The following diagram illustrates the standard workflow for the safe handling of **Hydroxylamine-15N hydrochloride**.



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Caption: Workflow for Safe Handling of **Hydroxylamine-15N Hydrochloride**.

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